

An In-depth Technical Guide to 2-Chlorobenzenesulfonamide: Discovery and History

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Compound of Interest

Compound Name: 2-Chlorobenzenesulfonamide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chlorobenzenesulfonamide, a halogenated aromatic sulfonamide, has carved a niche for itself in the landscape of chemical synthesis, serving as a versatile intermediate in the development of a range of commercially significant molecules. This technical guide provides a comprehensive overview of the discovery, history, and chemical properties of **2-Chlorobenzenesulfonamide**. It details a standard laboratory-scale synthesis protocol and delves into the broader context of its applications, particularly as a precursor in the synthesis of pharmaceuticals, agrochemicals, and dyes. While its direct biological activity is not extensively documented in publicly available literature, this guide explores the known biological activities of structurally related benzenesulfonamide derivatives, offering insights into potential areas of investigation for **2-Chlorobenzenesulfonamide**.

Introduction

Benzenesulfonamides represent a cornerstone of medicinal and agricultural chemistry. The introduction of a chlorine atom at the ortho-position of the benzene ring in **2-**

Chlorobenzenesulfonamide imparts unique reactivity and physical properties, making it a valuable building block in organic synthesis. Its utility lies in its ability to readily undergo reactions at the sulfonamide group, enabling the construction of more complex molecular

architectures. This guide aims to consolidate the available scientific information on **2-Chlorobenzenesulfonamide**, providing a foundational resource for researchers and professionals engaged in chemical synthesis and drug discovery.

Discovery and History

The precise first synthesis of **2-Chlorobenzenesulfonamide** is not prominently documented in readily accessible historical accounts of organic chemistry. However, its characterization appears in the scientific literature as early as the mid-20th century. A notable early reference is a 1956 publication in the Journal of the American Chemical Society by Gabriello Illuminati, which reports a melting point for the compound, suggesting its availability and study by that time.

The broader history of sulfonamides dates back to the early 20th century, with the groundbreaking discovery of their antibacterial properties by Gerhard Domagk in the 1930s, which ushered in the era of sulfa drugs. The subsequent exploration of a vast array of substituted benzenesulfonamides, including halogenated derivatives like **2-Chlorobenzenesulfonamide**, was a natural progression in the quest for novel therapeutic agents and other industrially important chemicals.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Chlorobenzenesulfonamide** is essential for its effective use in synthesis and for predicting its behavior in various chemical and biological systems.

Property	Value	Reference
CAS Number	6961-82-6	[1]
Molecular Formula	C ₆ H ₆ ClNO ₂ S	[1]
Molecular Weight	191.64 g/mol	[1]
Melting Point	186-188 °C	[1]
Appearance	White to off-white crystalline powder	[2]
Crystal Structure	Monoclinic, space group Cc	[2]

Synthesis

The most common and straightforward method for the laboratory-scale synthesis of **2-Chlorobenzenesulfonamide** is the ammonolysis of 2-chlorobenzenesulfonyl chloride. This reaction involves the nucleophilic attack of ammonia on the electrophilic sulfur atom of the sulfonyl chloride, leading to the displacement of the chloride ion and the formation of the sulfonamide.

Experimental Protocol: Synthesis of 2-Chlorobenzenesulfonamide

Materials:

- 2-Chlorobenzenesulfonyl chloride
- Aqueous ammonia (28-30%)
- Dichloromethane (DCM)
- Deionized water
- Anhydrous sodium sulfate
- Hydrochloric acid (1 M)

- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Round-bottom flask
- Magnetic stirrer
- Stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter paper

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a dropping funnel, dissolve 2-chlorobenzenesulfonyl chloride (1 equivalent) in dichloromethane.
- Cool the solution to 0 °C using an ice bath.
- Slowly add excess aqueous ammonia (e.g., 5-10 equivalents) dropwise to the stirred solution. An exothermic reaction will occur, and a white precipitate will form. Maintain the temperature below 10 °C during the addition.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours to ensure complete reaction.
- Transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with deionized water, 1 M hydrochloric acid, saturated sodium bicarbonate solution, and finally with brine.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **2-Chlorobenzenesulfonamide** can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexanes, to afford a white crystalline solid.

Characterization:

The identity and purity of the synthesized **2-Chlorobenzenesulfonamide** should be confirmed by standard analytical techniques, including:

- Melting Point: Compare the observed melting point with the literature value.
- Spectroscopy:
 - ^1H NMR: To confirm the presence and integration of aromatic and amine protons.
 - ^{13}C NMR: To identify the number and types of carbon atoms.
 - FT-IR: To detect the characteristic vibrational frequencies of the sulfonamide (S=O and N-H stretching) and C-Cl bonds.
 - Mass Spectrometry: To determine the molecular weight and fragmentation pattern.

Synthesis Workflow



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Caption: Experimental workflow for the synthesis of **2-Chlorobenzenesulfonamide**.

Applications in Synthesis

2-Chlorobenzenesulfonamide is a key intermediate in the synthesis of a variety of organic compounds, primarily due to the reactivity of its sulfonamide group.

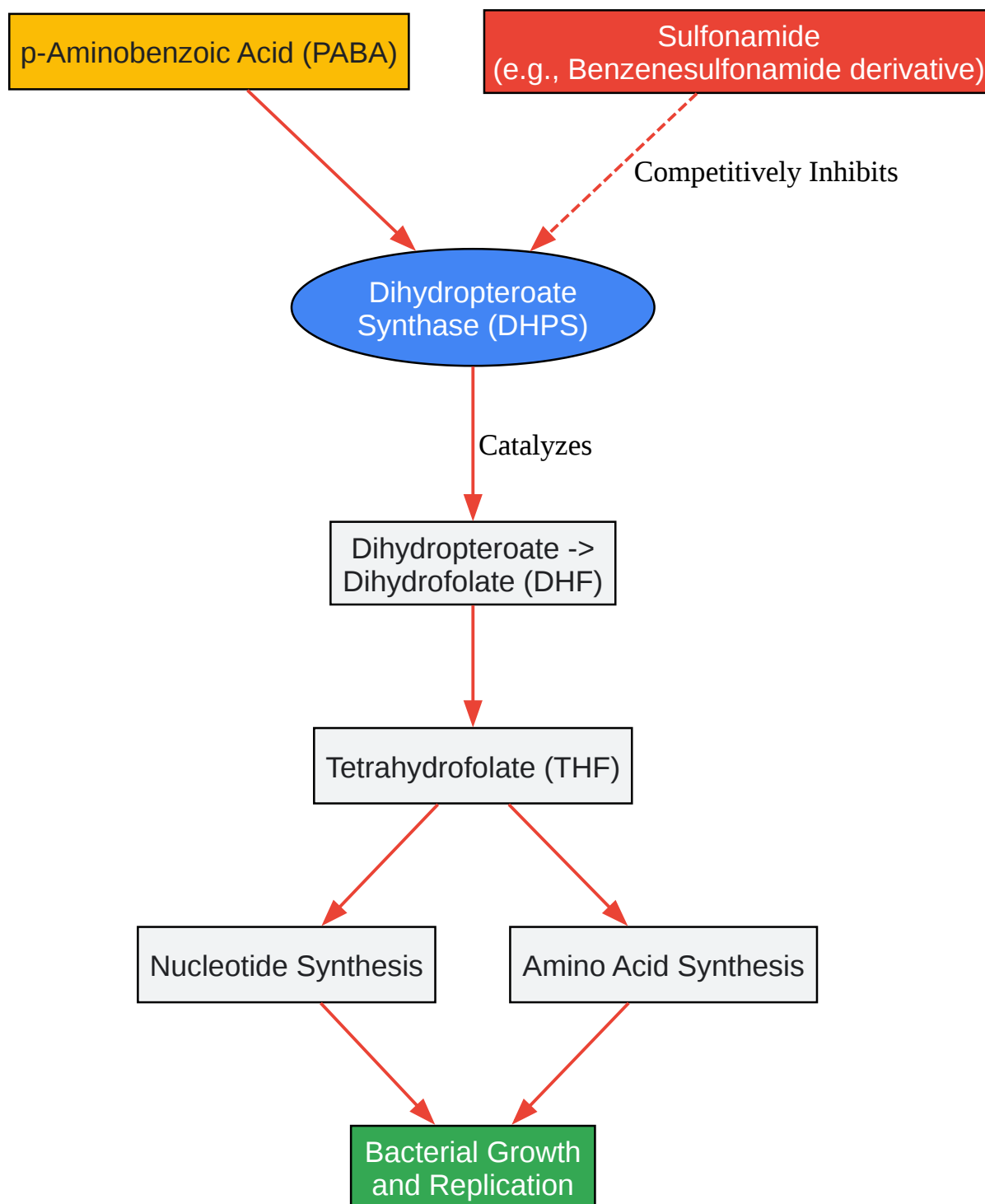
- **Pharmaceuticals:** It serves as a precursor for the synthesis of certain sulfonamide antibiotics and other therapeutic agents. The sulfonamide moiety is a well-established pharmacophore.
- **Agrochemicals:** It is utilized in the preparation of some herbicides and pesticides.
- **Dyes and Pigments:** The presence of the sulfonamide group can enhance the properties of dyes, such as their stability and solubility.

Biological Activity and Signaling Pathways (of Related Compounds)

While specific biological activity data for **2-Chlorobenzenesulfonamide** is not extensively reported in the public domain, the broader class of benzenesulfonamide derivatives has been the subject of significant research in drug discovery.

- **Carbonic Anhydrase Inhibition:** Benzenesulfonamides are classic inhibitors of carbonic anhydrases, a family of enzymes involved in various physiological processes. Inhibition of these enzymes has therapeutic applications in glaucoma, epilepsy, and other conditions. The primary interaction involves the binding of the sulfonamide group to the zinc ion in the active site of the enzyme.
- **Anticancer Activity:** Various benzenesulfonamide derivatives have been investigated for their potential as anticancer agents. Their mechanisms of action can be diverse, including the inhibition of kinases, disruption of microtubule formation, and induction of apoptosis.
- **Antibacterial Activity:** The foundational application of sulfonamides is in antibacterial therapy. They act as competitive inhibitors of dihydropteroate synthase (DHPS), an enzyme essential for folic acid synthesis in bacteria. This inhibition disrupts the production of nucleotides and amino acids, leading to bacteriostasis.

General Signaling Pathway for Sulfonamide Antibacterial Action



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Caption: Generalized mechanism of action for sulfonamide antibiotics.

Conclusion

2-Chlorobenzenesulfonamide is a valuable and versatile chemical intermediate with a history rooted in the broader development of sulfonamide chemistry. Its straightforward synthesis and the reactivity of its functional groups make it an important building block in the production of pharmaceuticals, agrochemicals, and dyes. While its own biological profile is not extensively characterized, the well-documented activities of related benzenesulfonamide derivatives suggest that **2-Chlorobenzenesulfonamide** and its derivatives could be interesting candidates for future biological screening and drug discovery efforts. This guide provides a solid foundation of its known properties and synthesis, encouraging further exploration of its potential applications.

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